

Application Notes: 6-Methyl-2-pyridinecarboxaldehyde as a Versatile Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 6-Methyl-2-pyridinecarboxaldehyde

Cat. No.: B119999

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Methyl-2-pyridinecarboxaldehyde is a pivotal heterocyclic building block in medicinal chemistry, primarily utilized for the synthesis of novel pharmaceutical agents. Its unique structure, featuring a pyridine ring and a reactive aldehyde group, allows for diverse chemical transformations, making it an ideal starting material for creating complex molecules with significant therapeutic potential. This document provides detailed application notes and experimental protocols for the use of **6-methyl-2-pyridinecarboxaldehyde** in the development of anticancer and anticonvulsant drug candidates.

Physicochemical Properties of 6-Methyl-2-pyridinecarboxaldehyde

A summary of the key physicochemical properties of **6-methyl-2-pyridinecarboxaldehyde** is presented in the table below.

Property	Value	Reference
CAS Number	1122-72-1	N/A
Molecular Formula	C ₇ H ₇ NO	N/A
Molecular Weight	121.14 g/mol	N/A
Appearance	Light yellow to brown low melting solid	N/A
Melting Point	31-33 °C	N/A
Boiling Point	188.6 °C at 760 mmHg	N/A
Purity (GC)	≥ 98%	N/A

Application 1: Synthesis of Thiosemicarbazones with Anticancer Activity

6-Methyl-2-pyridinecarboxaldehyde is a key precursor in the synthesis of thiosemicarbazones, a class of compounds known for their potent anticancer properties. These molecules act as chelators for metal ions that are essential for tumor growth and can inhibit enzymes like ribonucleotide reductase, which is crucial for DNA synthesis and repair in cancer cells.

Experimental Protocol: Synthesis of 6-Methylpyridine-2-carbaldehyde Thiosemicarbazone (Hmpyptsc)

This protocol details the synthesis of 6-methylpyridine-2-carbaldehyde thiosemicarbazone, a compound that has demonstrated significant in vitro cytotoxic activity against human cancer cell lines.[\[1\]](#)

Materials:

- **6-Methyl-2-pyridinecarboxaldehyde**
- Thiosemicarbazide

- Ethanol
- Deionized water

Procedure:

- A solution of **6-methyl-2-pyridinecarboxaldehyde** (10 mmol) in ethanol is prepared.
- An equimolar amount of thiosemicarbazide (10 mmol) is dissolved in a minimal amount of water and ethanol.
- The thiosemicarbazide solution is added dropwise to the aldehyde solution with constant stirring.
- The reaction mixture is heated under reflux for 1 hour.
- Upon cooling, a precipitate is formed, which is then filtered off.
- The solid product is washed with water and ethanol.
- The product is recrystallized from ethanol and dried in a vacuum.

Quantitative Data: Synthesis and Anticancer Activity

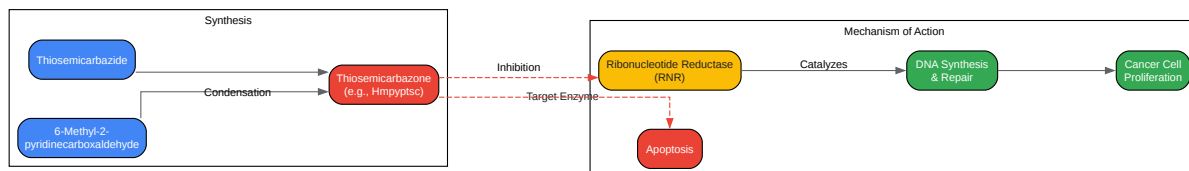
Compound	Yield (%)	Melting Point (°C)	IC ₅₀ (μM) vs. HCT116	IC ₅₀ (μM) vs. DU145
Hmpyptsc	85	184	3.32	3.60

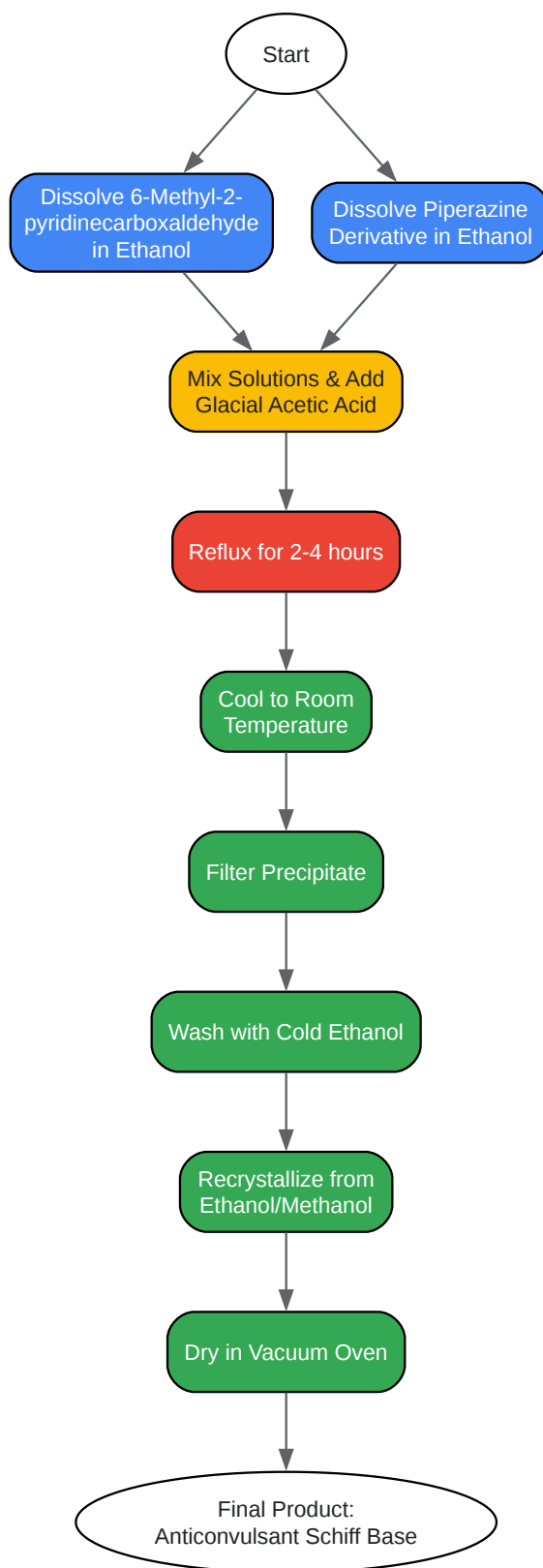
Data sourced from a study on the anticancer activity of 6-methylpyridine-2-carbaldehydethiosemicarbazone and its complexes.^[1]

Characterization Data for Hmpyptsc^[1]

- ¹H NMR (d₆-DMSO/TMS, ppm) δ: 7.57 (d, 1H, H3); 7.89 (t, 1H, H4); 7.40 (d, 1H, H5); 7.90 (s, 1H, H7), 2.47 (s, 3H, CH₃); 7.80 (s, 2H, N(4)H₂)
- ¹³C NMR (d₆-DMSO/TMS, ppm) δ: 163.5, C(2); 127.7, C(3); 140.6, C(4); 123.4, C(5); 157.7, C(6); 148.1, (CH=N); 172.1, (C=S); 24.7, 6-CH₃

Signaling Pathway: Inhibition of Ribonucleotide Reductase





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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com